Application Note: Catalytic Efficiency of 2-(Morpholinomethyl)morpholine (2-MMM)

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Compound of Interest

Compound Name:	*2-(Morpholinomethyl)morpholine*
Cat. No.:	*B8605747*

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Executive Summary

2-(Morpholinomethyl)morpholine (2-MMM) represents a distinct class of bifunctional amine catalysts.[1] Unlike simple morpholine, which acts solely as a secondary amine, 2-MMM incorporates a secondary amine (morpholine ring) and a tertiary amine (morpholinomethyl substituent) within a compact scaffold.

This dual-nitrogen architecture enables cooperative catalysis, significantly enhancing efficiency in:

- C-C Bond Formation: Acting as a nucleophilic organocatalyst (via enamine/iminium activation) with an internal base.
- Polymer Curing: Serving as a reactive hardener with auto-catalytic properties for epoxy resins.[1]

Chemical Identity & Properties

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Property	Specification
IUPAC Name	2-(Morpholin-4-ylmethyl)morpholine
Structure	Heterocyclic diamine (Secondary & Tertiary N)
Molecular Weight	186.25 g/mol
Boiling Point	~130°C (at reduced pressure)
Basicity (pKa)	~8.4 (Secondary N), ~7.8 (Tertiary N)
Solubility	Miscible in H_2O, Ethanol, DCM, Toluene

Mechanism of Action: Cooperative Catalysis

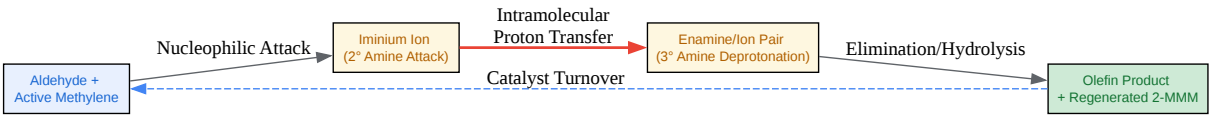
The catalytic superiority of 2-MMM over mono-functional amines (like morpholine or triethylamine) stems from the Cheliensis Effect in metal binding and Proton Shuttling in organocatalysis.[1]

Organocatalytic Pathway (Knoevenagel Condensation)

In C-C bond forming reactions (e.g., Knoevenagel, Henry reaction), 2-MMM operates via a "push-pull" mechanism:

- Activation: The secondary amine forms an iminium/enamine intermediate with the carbonyl substrate.
- Deprotonation: The tethered tertiary amine acts as an intramolecular base, abstracting a proton from the pronucleophile (e.g., malononitrile) or the intermediate, lowering the activation energy (

).



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Figure 1: Cooperative catalytic cycle of 2-MMM in Knoevenagel condensation.[1] The tertiary amine facilitates proton transfer, accelerating the rate-determining step.

Application Protocols

Protocol A: Knoevenagel Condensation of Benzaldehyde

Objective: Synthesis of benzylidene malononitrile using 2-MMM as a high-efficiency catalyst.
Rationale: 2-MMM provides higher yields than piperidine due to reduced volatility and dual-activation.[1]

Reagents:

- Benzaldehyde (10 mmol, 1.06 g)
- Malononitrile (11 mmol, 0.73 g)
- Catalyst: 2-MMM (5 mol%, 0.5 mmol, ~93 mg)[1]
- Solvent: Ethanol (10 mL) or Water (Green Chemistry variant)

Step-by-Step Procedure:

- Preparation: In a 50 mL round-bottom flask, dissolve benzaldehyde and malononitrile in Ethanol (10 mL).
- Catalyst Addition: Add 2-MMM (5 mol%) dropwise at room temperature. Note: A mild exotherm may occur.[1]
- Reaction: Stir the mixture at 25°C for 15–30 minutes.
  - Checkpoint: Monitor via TLC (Hexane:EtOAc 8:2).[1] The spot for benzaldehyde (
) should disappear.
- Work-up:

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- Method A (Precipitation): Pour the reaction mixture into ice-cold water (50 mL). The product will precipitate as a solid. Filter, wash with cold water, and dry.
- Method B (Extraction): If oil forms, extract with EtOAc (3 x 15 mL), dry over $MgSO_4$, and concentrate.

- Purification: Recrystallize from Ethanol/Water if necessary.

Expected Results:

- Yield: >92%
- Purity: >98% (by ^1H NMR)
- TOF (Turnover Frequency): Significantly higher than morpholine alone due to the intramolecular base effect.

Protocol B: Epoxy Resin Curing Agent

Objective: Use of 2-MMM as a catalytic hardener for DGEBA (Diglycidyl ether of bisphenol A) resins.[1] Rationale: The secondary amine reacts with the epoxide ring (chain extension), while the tertiary amine catalyzes the etherification of hydroxyl groups (cross-linking), providing a "snap-cure" profile.

Formulation:

- Resin: DGEBA (EEW ~190)[1]
- Hardener: 2-MMM
- Ratio: 5–10 phr (parts per hundred resin) depending on desired pot life.

Step-by-Step Procedure:

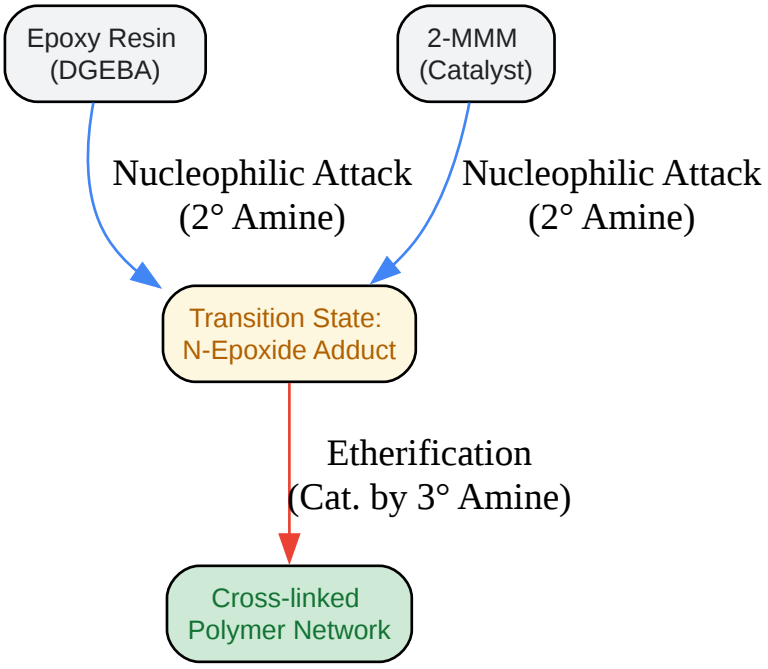
- Mixing: Pre-warm DGEBA resin to 40°C to lower viscosity. Add 2-MMM (5 phr).
- Degassing: Mix thoroughly for 2 minutes and degas in a vacuum chamber (-0.1 MPa) for 5 minutes to remove bubbles.

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- Curing Cycle:
  - Stage 1: 60°C for 2 hours (Gelation).
  - Stage 2: 120°C for 2 hours (Full Cure).
- Characterization: Measure

  via DSC. Expected

  is 110–130°C depending on post-cure.



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Figure 2: Dual-mode curing mechanism. The secondary amine acts as a chain extender, while the tertiary amine catalyzes cross-linking.

Performance Comparison Data

The following table contrasts 2-MMM with standard industry catalysts in the context of the Knoevenagel condensation (Benzaldehyde + Malononitrile).

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Catalyst	Load (mol%)	Time (min)	Yield (%)	Notes
2-MMM	5	15	96	Dual activation; low volatility.
Morpholine	10	45	85	Requires higher load; slower kinetics.
Piperidine	5	20	92	Controlled substance precursor; volatile.
Triethylamine	10	120	78	Poor nucleophile; weak catalysis.

Safety & Handling (SDS Summary)

- Hazards: Corrosive (Skin Corr. 1B), Eye Dam. 1. Harmful if swallowed.
- PPE: Wear nitrile gloves, chemical splash goggles, and use in a fume hood.
- Storage: Store under inert atmosphere (Argon/Nitrogen). Hygroscopic—protect from moisture to maintain catalytic activity.

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